

An In-depth Technical Guide to Chloromethanesulfonamide: Chemical Properties and Structure

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Compound of Interest

Compound Name: Chloromethanesulfonamide

Cat. No.: B1265948

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Abstract

Chloromethanesulfonamide is a sulfonamide-containing organic compound with potential applications in medicinal chemistry and organic synthesis. This technical guide provides a comprehensive overview of its chemical properties, structure, and synthesis. Detailed experimental protocols, comparative data analysis, and visualizations of relevant chemical and biological pathways are presented to serve as a valuable resource for professionals in the field. While specific experimental data for **chloromethanesulfonamide** is limited in publicly available literature, this guide leverages data from closely related analogs to provide a thorough and practical understanding of the compound.

Chemical Properties and Structure

Chloromethanesulfonamide, with the molecular formula $\text{CH}_4\text{ClNO}_2\text{S}$, is an organosulfur compound belonging to the sulfonamide class. The presence of a chlorine atom on the methyl group and the sulfonamide functional group suggests its potential as a reactive intermediate in organic synthesis and as a scaffold for the development of novel therapeutic agents.

Physical and Chemical Properties

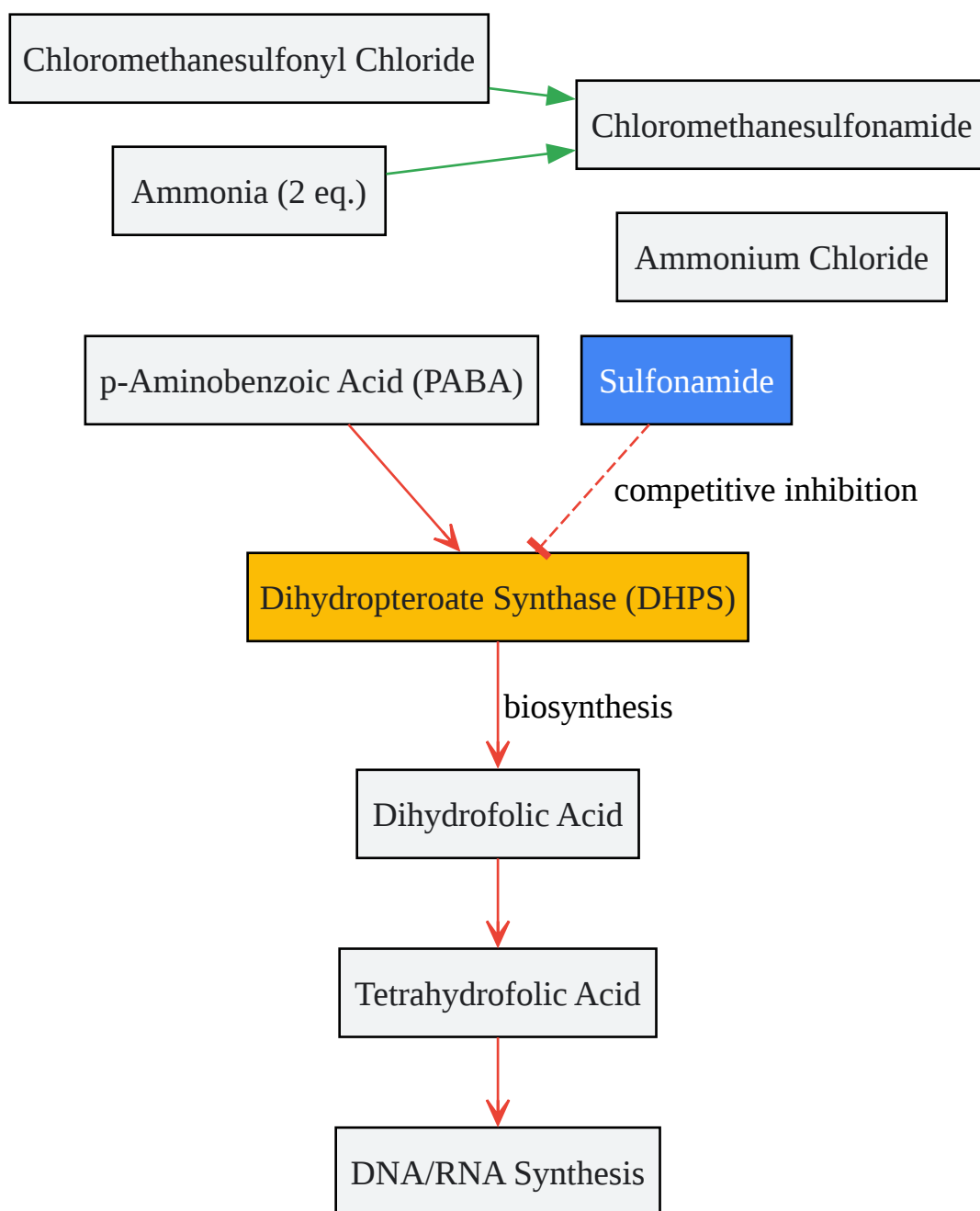
Precise experimental data for the physical properties of **chloromethanesulfonamide** are not readily available. However, a comparative analysis with structurally similar compounds, such as methanesulfonamide and 4-chlorobenzenesulfonamide, can provide valuable estimations.

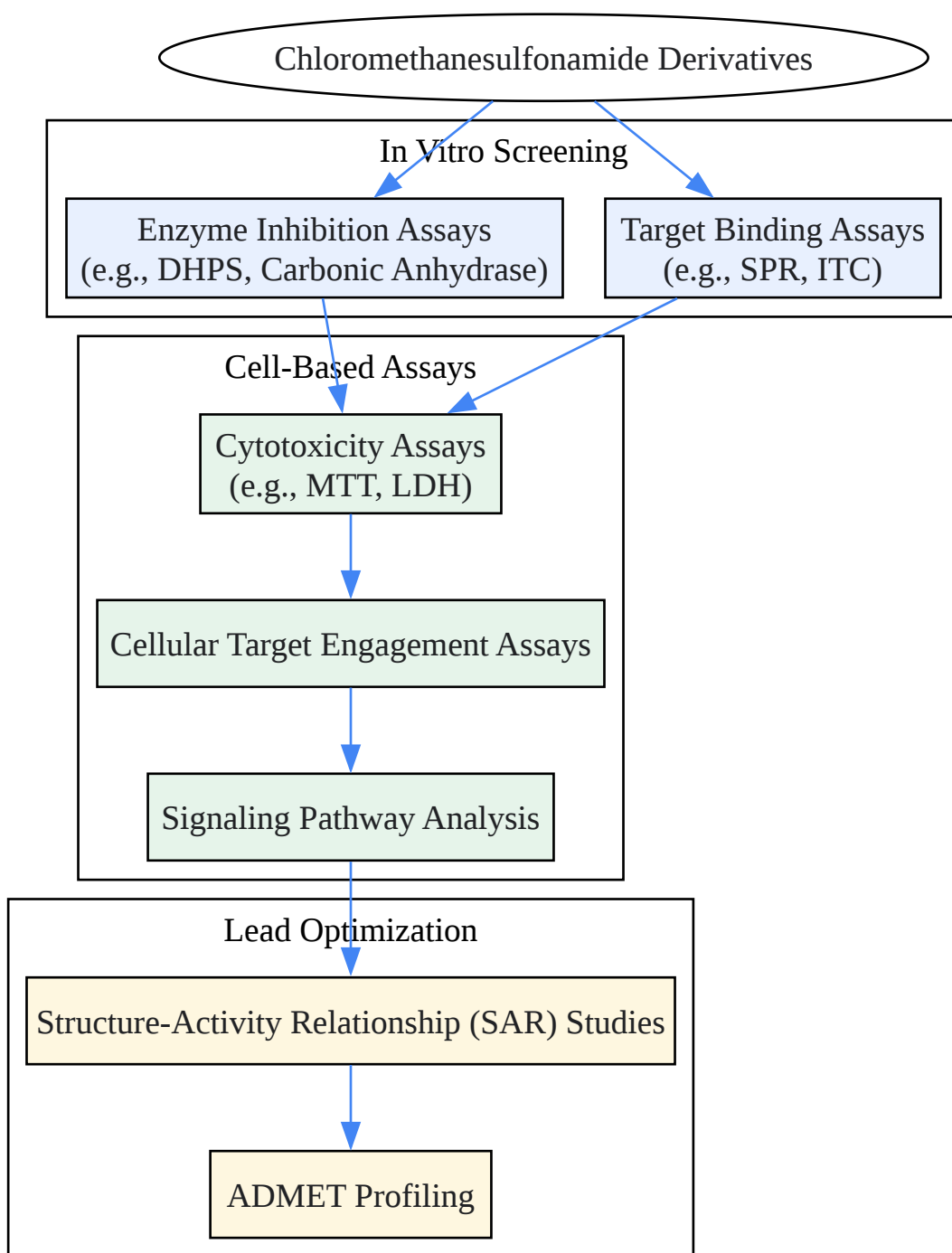
Property	Chloromethanesulfonamide (Predicted/Comparative)	Methanesulfonamide (for comparison)[1]	4-Chlorobenzenesulfonamide (for comparison)[2]
Molecular Formula	CH ₄ ClNO ₂ S	CH ₅ NO ₂ S	C ₆ H ₄ ClNO ₂ S
Molecular Weight	129.57 g/mol	95.12 g/mol	191.63 g/mol
Physical Form	Off-White Solid[3]	Brown crystals[1]	White powder[2]
Melting Point	Not available	91 - 92 °C[1]	144 - 148 °C[2]
Boiling Point	Not available	180 °C[1]	316 °C[2]
Solubility	Not available	Very soluble in water[1]	Not readily available
CAS Number	21335-43-3[4]	3144-09-0	98-64-6

Structural Information

The structure of **chloromethanesulfonamide** consists of a central sulfur atom double-bonded to two oxygen atoms and single-bonded to both a chloromethyl group and an amino group.

Molecular Structure:





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References

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